

# Protocol for dissolving and stabilizing Sibrafiban for laboratory use

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Compound of Interest		
Compound Name:	Sibrafiban	
Cat. No.:	B1681747	Get Quote

## **Application Notes and Protocols for Sibrafiban**

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Sibrafiban** is a double prodrug that acts as a selective antagonist of the platelet glycoprotein IIb/IIIa receptor.[1] Its active metabolite is Ro-44-3888.[2] Developed for the secondary prevention of arterial thrombosis, its clinical development was terminated when Phase III trials did not demonstrate superiority over aspirin.[3] Despite its discontinuation in clinical development, **Sibrafiban** can still be a valuable tool for in vitro research in thrombosis and hemostasis. This document provides a detailed protocol for the dissolution and stabilization of **Sibrafiban** for laboratory use, particularly for applications such as in vitro platelet aggregation assays.

## **Chemical Properties**

A summary of the known chemical properties of **Sibrafiban** is provided in the table below. Specific data on solubility, pKa, and logP are not readily available in public literature; therefore, empirical determination is recommended for precise experimental needs.

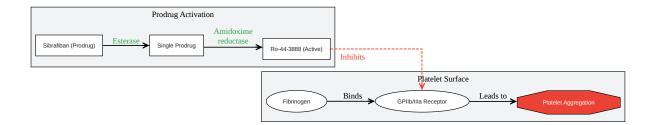


Property	Value	Source
IUPAC Name	[Z]-(S)-[[1-[2-[[4-(amino-hydroxyiminomethyl)-benzoyl]amino]-1-oxopropyl]-4-piperidinyl]oxyl]-acetic ethylester	[3]
Molecular Formula	C20H28N4O6	[3]
Molar Mass	420.466 g/mol	[3]
Solubility	Not explicitly available. Likely soluble in organic solvents like DMSO and ethanol. Sparingly soluble in aqueous solutions.	Inferred from common practice for similar compounds[4][5]
рКа	Not available	
logP	Not available	<del>-</del>

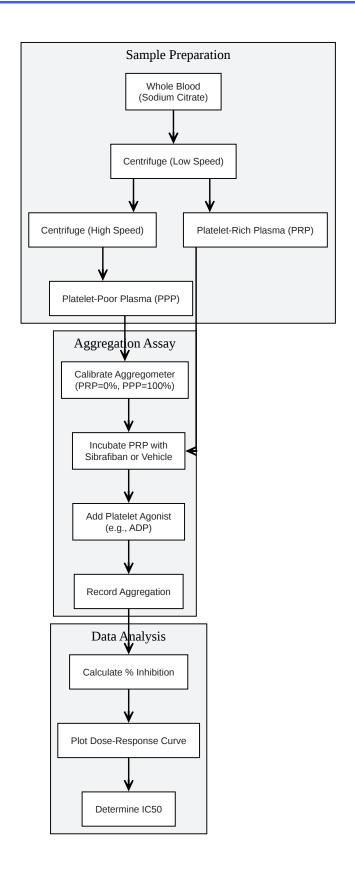
# Mechanism of Action: Inhibition of Platelet Aggregation

**Sibrafiban** is a prodrug that is enzymatically converted in two steps to its active form, Ro-44-3888.[1] The active metabolite, Ro-44-3888, is a selective and reversible inhibitor of the glycoprotein IIb/IIIa receptor on the surface of platelets.[2] This receptor plays a crucial role in the final common pathway of platelet aggregation by binding to fibrinogen, which bridges adjacent platelets. By blocking this interaction, **Sibrafiban** effectively inhibits platelet aggregation induced by various agonists.









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